

A Technical Guide to the Isotopic Purity and Enrichment of Citronellol-d6

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Compound of Interest		
Compound Name:	Citronellol-d6	
Cat. No.:	B12366688	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Citronellol-d6**, a deuterated analog of the naturally occurring monoterpenoid, citronellol. This document details the critical quality attributes of **Citronellol-d6**, including its isotopic purity and enrichment, and provides indepth methodologies for its synthesis and characterization. It is intended to serve as a vital resource for professionals utilizing stable isotope-labeled compounds in analytical research, metabolic studies, and pharmacokinetic applications.

Introduction to Citronellol-d6

Citronellol-d6 is a stable isotope-labeled version of citronellol where six hydrogen atoms have been replaced by deuterium atoms. This isotopic substitution provides a distinct mass shift, making it an ideal internal standard for quantitative analysis by mass spectrometry. The deuteration specifically occurs at the two terminal methyl groups attached to the double bond.

[1] This selective labeling preserves the core chemical structure and reactivity of the parent molecule while providing the analytical advantages necessary for high-sensitivity assays.[1]

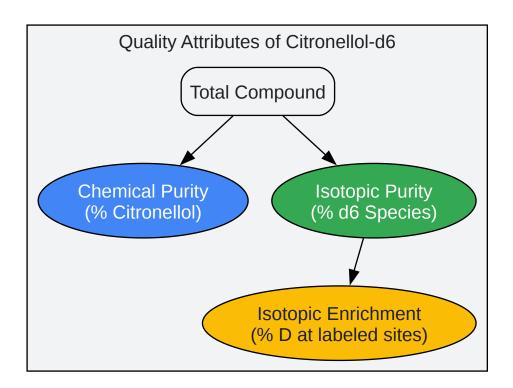
The molecular formula for **Citronellol-d6** is $C_{10}H_{14}D_6O$, with a corresponding molecular weight of approximately 162.31 daltons, a +6 dalton shift compared to the non-deuterated citronellol ($C_{10}H_{20}O$, molecular weight ~156.27 g/mol).[1][2][3] This mass difference is fundamental to its application in isotope dilution mass spectrometry (IDMS).



Core Concepts: Isotopic Purity and Enrichment

Understanding the distinction between chemical purity, isotopic purity, and isotopic enrichment is critical for the effective use of any stable isotope-labeled compound.

- Chemical Purity: This refers to the percentage of the material that is the chemical entity (citronellol), regardless of its isotopic composition. It is typically assessed using chromatographic techniques like High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).
- Isotopic Purity: This value represents the percentage of the labeled compound that
 possesses the exact intended isotopic composition. For Citronellol-d6, it is the proportion of
 molecules that contain exactly six deuterium atoms and no fewer.
- Isotopic Enrichment: This term describes the abundance of the deuterium isotope at the specific labeled positions within the molecule. High isotopic enrichment is crucial to minimize crosstalk or interference from the natural abundance of isotopes in the unlabeled analyte.



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Caption: Key quality parameters for deuterated standards.



Synthesis and Purification of Citronellol-d6

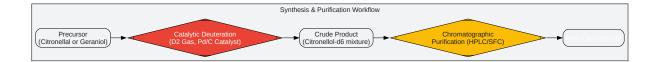
The synthesis of **Citronellol-d6** with high isotopic enrichment requires precise and controlled chemical reactions. The most common methods involve the catalytic reduction of a suitable precursor using a deuterium source.

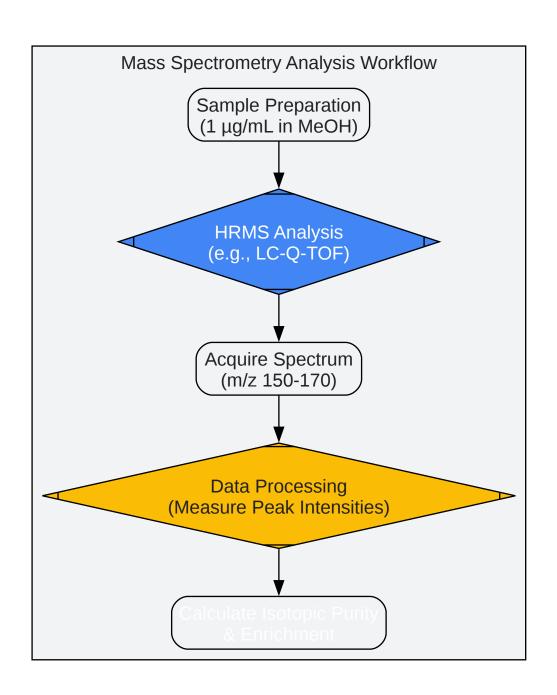
Common Synthetic Approaches:

- Catalytic Hydrogenation: This is a direct and efficient method involving the reduction of citronellal or the selective hydrogenation of geraniol or nerol under a deuterium gas (D₂) atmosphere. Palladium-based catalysts are often preferred for their high conversion rates and selectivity.
- Deuterium Exchange: This approach utilizes direct hydrogen-deuterium exchange reactions with deuterium oxide (D₂O) as the deuterium source. While economically advantageous, it may require more rigorous conditions to achieve high levels of incorporation.

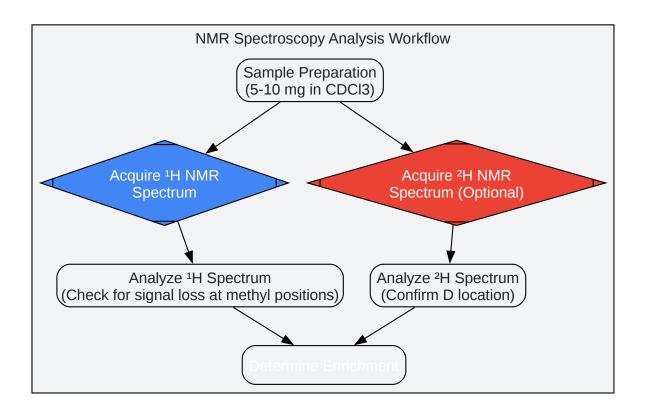
Following synthesis, purification is essential to ensure high chemical purity. Specialized chromatographic techniques are employed to separate the deuterated product from any remaining starting materials, catalysts, and unlabeled or partially labeled species. High-performance liquid chromatography (HPLC) and supercritical fluid chromatography (SFC) are powerful methods for achieving the purity required for analytical standards.











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